

# An In-depth Technical Guide to the Physical Properties of Triphenylphosphine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triphenylphosphine

Cat. No.: B044618

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This guide provides a comprehensive overview of the key physical properties of **triphenylphosphine** ( $\text{PPh}_3$ ), a common organophosphorus compound widely utilized in organic and organometallic synthesis. The information is intended for researchers, scientists, and drug development professionals who employ **triphenylphosphine** in their work.

## Core Physical Properties

**Triphenylphosphine** is a white, crystalline solid at room temperature.<sup>[1]</sup> It is relatively stable in air, though it can slowly oxidize to **triphenylphosphine** oxide.<sup>[2]</sup> Key physical constants are summarized in the table below.

Table 1: Physical Properties of **Triphenylphosphine**

Property	Value	Reference(s)
Molecular Formula	$\text{C}_{18}\text{H}_{15}\text{P}$	[3]
Molar Mass	262.29 g/mol	[3]
Melting Point	79-83 °C (174-181 °F; 352-356 K)	[4][5][6][7]
Boiling Point	377 °C (711 °F; 650 K)	[2][3]
Density	1.194 g/cm <sup>3</sup> (at 20 °C)	[3]

## Solubility Profile

The solubility of a compound is a critical parameter for its application in various chemical reactions and formulations. **Triphenylphosphine**'s solubility is dictated by its molecular structure, which consists of three nonpolar phenyl groups attached to a central phosphorus atom. This configuration renders the molecule largely nonpolar.[8]

Table 2: Solubility of **Triphenylphosphine** in Various Solvents

Solvent	Qualitative Solubility	Reference(s)
Water	Insoluble	[2][9]
Diethyl Ether	Soluble	[2][8]
Benzene	Soluble	[2][8][9]
Toluene	Soluble	[4][8]
Chloroform	Soluble	[3][4][8]
Acetone	Soluble	[7][9]
Carbon Tetrachloride	Soluble	[3][7][9]
Ethanol	Slightly Soluble	[3][9]
Isopropanol	Slightly Soluble	[2]
Glacial Acetic Acid	Soluble	[3]
Tetrahydrofuran (THF)	Soluble	[3]

The general principle of "like dissolves like" is an excellent guide for predicting the solubility of **triphenylphosphine**. [8] Its nonpolar character leads to high solubility in nonpolar organic solvents, while its insolubility in polar solvents like water is pronounced. [1][2][8] The solubility in organic solvents generally increases with temperature. [8]

## Experimental Protocols

The following sections detail standardized methods for determining the melting point and solubility of organic compounds like **triphenylphosphine**.

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline solid.<sup>[10][11][12]</sup>

Objective: To determine the melting point range of a solid compound.

Materials and Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)<sup>[13]</sup>
- Capillary tubes (thin-walled, closed at one end)<sup>[11][13]</sup>
- Sample of **triphenylphosphine** (finely powdered)
- Spatula
- Watch glass

Procedure:

- Sample Preparation: Place a small amount of dry **triphenylphosphine** on a clean watch glass. Use a spatula to finely powder the sample.
- Loading the Capillary Tube: Gently tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid. Invert the tube and tap the closed end on a hard surface to pack the sample into the bottom. The packed sample should be approximately 2-3 mm high.<sup>[11]</sup>
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Rapid Determination (Optional but Recommended): If the approximate melting point is unknown, a rapid heating rate can be used to get a preliminary estimate.<sup>[13]</sup>
- Accurate Determination:
  - Set the starting temperature of the apparatus to about 10-15°C below the expected melting point of **triphenylphosphine** (approximately 80°C).

- Once the starting temperature is reached and stable, insert the capillary tube.
- Set the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the heating block.[\[13\]](#)
- Observe the sample through the magnifying eyepiece.
- Data Recording:
  - Record the temperature at which the first drop of liquid appears (the initial melting point).
  - Record the temperature at which the entire sample has melted into a clear liquid (the final melting point).
  - The recorded melting point should be reported as a range (e.g., 79-81°C).
- Repeatability: For accuracy, the determination should be repeated at least twice, and the results should be consistent.

This protocol outlines a general procedure for assessing the solubility of a compound in various solvents.

Objective: To determine the qualitative solubility of **triphenylphosphine** in a range of solvents.

Materials and Apparatus:

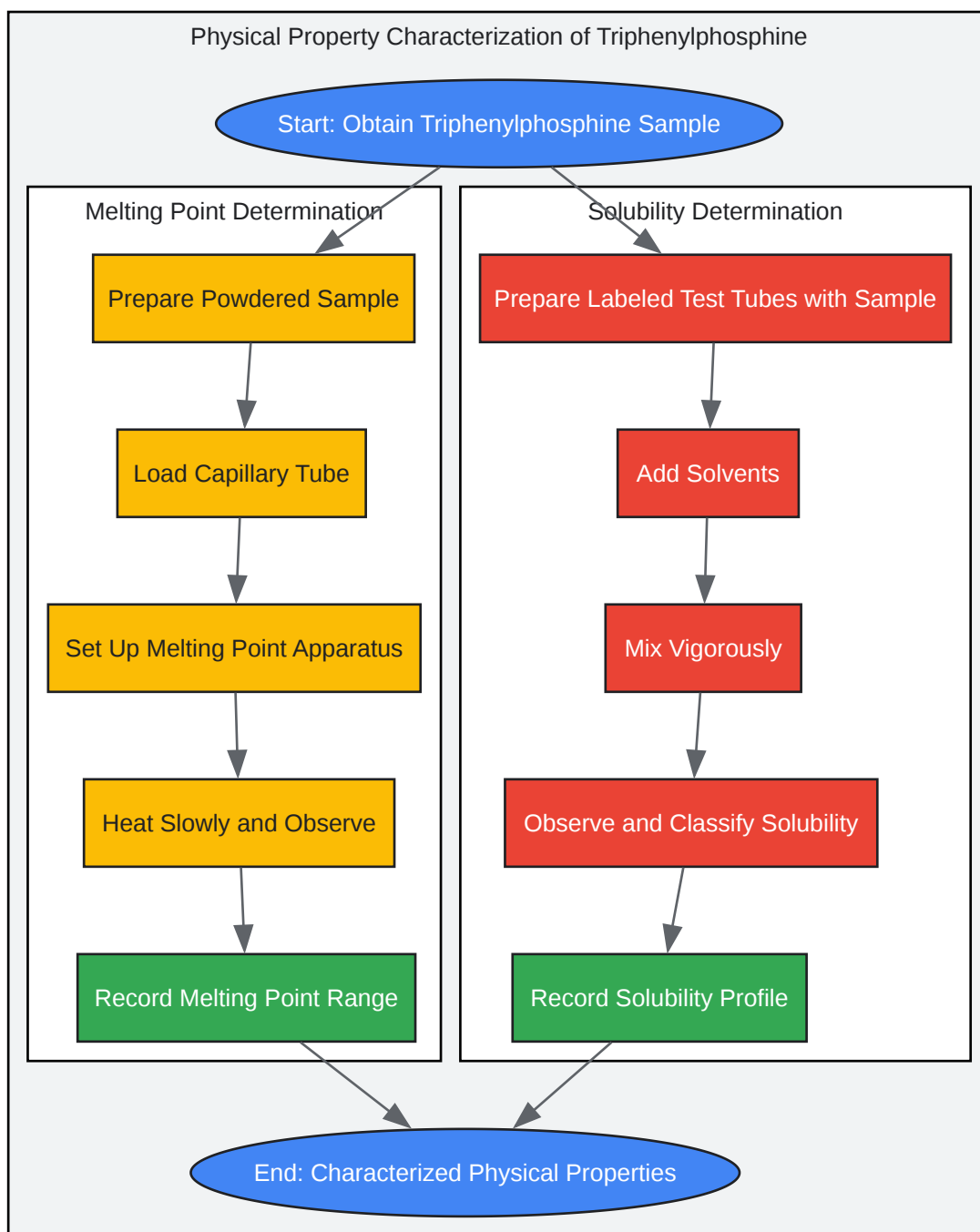
- Small test tubes and a test tube rack
- Spatula
- Graduated pipettes or droppers
- Samples of **triphenylphosphine**
- A selection of solvents (e.g., water, ethanol, toluene, diethyl ether)
- Vortex mixer (optional)

Procedure:

- Sample Preparation: For each solvent to be tested, label a clean, dry test tube.
- Addition of Solute: Add a small, measured amount of **triphenylphosphine** (e.g., 20-30 mg) to each labeled test tube.
- Addition of Solvent: Add a small volume of the corresponding solvent (e.g., 1 mL) to each test tube.[\[14\]](#)[\[15\]](#)
- Mixing: Vigorously shake or vortex the test tube for 10-20 seconds to facilitate dissolution.  
[\[16\]](#)
- Observation: Observe the mixture.
  - Soluble: The solid completely dissolves, and the resulting solution is clear.
  - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
  - Insoluble: The solid does not appear to dissolve at all.
- Data Recording: Record the observations for each solvent. For more quantitative results, the amount of solute that can be dissolved in a specific volume of solvent can be systematically determined.

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of **triphenylphosphine** as detailed in the experimental protocols.



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Caption: Workflow for Determining the Physical Properties of **Triphenylphosphine**.

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